

Physical properties of 3-bromobenzene-1,2-diol including melting and boiling points

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Compound of Interest

Compound Name: 3-bromobenzene-1,2-diol

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Technical Guide: Physicochemical Properties of 3-Bromobenzene-1,2-diol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-bromobenzene-1,2-diol**, also known as 3-bromocatechol. The information herein is curated for professionals in research and development, particularly in the fields of medicinal chemistry and agrochemical synthesis, where this compound serves as a key intermediate.[\[1\]](#)[\[2\]](#)

Core Physical and Chemical Properties

The fundamental physicochemical properties of **3-bromobenzene-1,2-diol** are summarized in the table below. These values are compiled from various sources and represent a range of observed data, which can vary based on the purity and experimental conditions.

Property	Value
IUPAC Name	3-bromobenzene-1,2-diol
Synonyms	3-Bromocatechol, 1-Bromo-2,3-dihydroxybenzene
CAS Number	14381-51-2
Molecular Formula	C ₆ H ₅ BrO ₂ [1] [3] [4] [5] [6]
Molecular Weight	189.01 g/mol [1] [5] [6] [7]
Appearance	White to cream, pale yellow, gray, or brown crystalline powder or crystals. [1] [3] [6] [7] [8]
Melting Point	36 – 45 °C [1] [3] [4] [7] [8]
Boiling Point	242.6 – 243 °C at 760 mmHg [1] [4] [8] [9] 120 °C at 9 mmHg [7]
Density	1.844 g/cm ³ [1] [8] [9]
Flash Point	100.5 – 101 °C [1] [8] [9]
pKa (Predicted)	8.26 ± 0.10 [1] [8]
Solubility	Soluble in organic solvents. [1] [4] [8]

Experimental Protocols

Synthesis of 3-Bromobenzene-1,2-diol from 2-Bromo-6-methoxyphenol

A common and effective method for the synthesis of **3-bromobenzene-1,2-diol** is through the demethylation of 2-bromo-6-methoxyphenol using boron tribromide.[\[2\]](#)[\[10\]](#)[\[11\]](#)

Materials:

- 2-bromo-6-methoxyphenol (8.00 g, 39.4 mmol)
- Anhydrous dichloromethane (CH₂Cl₂) (40 mL)

- Boron tribromide (BBr₃) (1 M in CH₂Cl₂, 43.1 mmol, 43.0 mL)
- Ice water
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- A solution of 2-bromo-6-methoxyphenol in anhydrous dichloromethane is prepared in a flask suitable for low-temperature reactions.
- The solution is cooled to -78 °C using a dry ice/acetone bath.
- Boron tribromide solution is added slowly to the cooled reaction mixture.[2][10]
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for 1 hour.[2][10]
- The reaction is then quenched by carefully pouring the mixture into ice water, followed by stirring for 30 minutes.[2][10]
- The product is extracted from the aqueous layer using dichloromethane (3 x 30 mL).[2][10]
- The combined organic layers are dried over anhydrous magnesium sulfate.[2][10]
- The solvent is removed under reduced pressure (concentrated) to yield the final product, **3-bromobenzene-1,2-diol**, typically as a brownish oil which may crystallize upon standing.[2][10] The reported yield for this method is approximately 93%. [10]

Quality Control:

- Assay: Purity is often determined by Gas Chromatography (GC), with typical specifications being ≥94.0% or >98.0%. [3][6][7]
- Water Content: The Karl Fischer titration method is used to determine the water content, which is generally specified to be <2.0%. [3]

- Thin Layer Chromatography (TLC): TLC analysis can be performed to monitor the reaction progress and purity. For a solvent system of toluene/ethyl acetate (9:1), the R_f value is reported to be 0.2.[2][10]

Synthesis Workflow Visualization

The following diagram illustrates the experimental workflow for the synthesis of **3-bromobenzene-1,2-diol**.



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Caption: Synthesis of **3-bromobenzene-1,2-diol**.

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